

Physical and chemical properties of Leucocrystal Violet-d6

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Compound of Interest

Compound Name: *Leucocrystal Violet-d6*

Cat. No.: *B587258*

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An In-depth Technical Guide to Leucocrystal Violet-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Leucocrystal Violet-d6** (LCV-d6), a deuterated analog of Leucocrystal Violet (LCV). This document details its role as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods, and its applications in forensic science. Experimental protocols for its use are provided, along with visualizations to illustrate key workflows.

Core Physical and Chemical Properties

Leucocrystal Violet-d6 is a synthetic, isotopically labeled triphenylmethane dye. The deuterium labeling makes it an ideal internal standard for quantification of Leucocrystal Violet and other related triphenylmethane dyes in various matrices.

Table 1: General and Physical Properties of **Leucocrystal Violet-d6**

Property	Value
Chemical Name	4,4',4''-methanetriyltris(N,N-di(methyl-d3)aniline)
Synonyms	Bis(4-dimethylaminophenyl)-4-dimethylamino-d6-phenylmethane, Leuco Gentian Violet-d6
CAS Number	1173023-92-1 [1] [2]
Molecular Formula	C ₂₅ D ₆ H ₂₅ N ₃ [2]
Molecular Weight	379.57 g/mol [1] [2]
Appearance	Solid, white to pale lavender powder [3]
Melting Point	175-177 °C (for non-deuterated Leucocrystal Violet) [3]
Purity (by HPLC)	≥90% [2]

Table 2: Solubility Data

Solvent	Solubility	Notes
Acetonitrile	Commercially available as a 100 µg/mL solution. [4]	---
Dimethyl Sulfoxide (DMSO)	12.5 mg/mL (for non-deuterated Leucocrystal Violet) [5]	Requires sonication for dissolution. [5]
Water	< 0.1 mg/mL (insoluble for non-deuterated Leucocrystal Violet) [5]	---

Spectroscopic and Analytical Data

Leucocrystal Violet-d6 is primarily used in mass spectrometry. The mass shift of M+6 compared to the unlabeled compound allows for its clear differentiation and accurate quantification.

Table 3: Spectroscopic and Mass Spectrometry Data

Technique	Data
UV-Vis Absorbance (λ_{max})	260 nm (for non-deuterated Leucocrystal Violet) [3]
Mass Shift	M+6

Experimental Protocols and Applications

Leucocrystal Violet-d6 serves as a critical internal standard in two primary fields: the analytical determination of triphenylmethane dyes in food products and forensic bloodstain enhancement.

Quantification of Triphenylmethane Dyes by LC-MS/MS

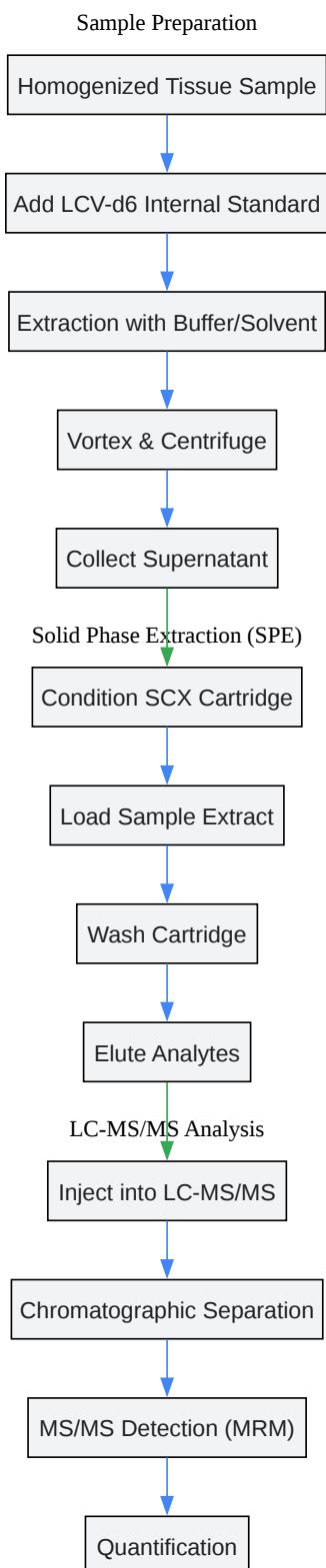
Leucocrystal Violet-d6 is used as an internal standard to accurately quantify residues of Crystal Violet and its metabolite, Leucocrystal Violet, in food products like seafood. The following protocol is a generalized procedure based on established methods.[6][7][8]

Experimental Protocol: LC-MS/MS Analysis of Triphenylmethane Dyes

- Sample Preparation:
 - Homogenize 2g of tissue sample (e.g., fish muscle).
 - Add a known concentration of **Leucocrystal Violet-d6** internal standard.
 - Extract the analytes using an appropriate buffer and organic solvent mixture (e.g., McIlvaine buffer and acetonitrile).
 - Vortex and centrifuge the sample to separate the layers.
 - Collect the supernatant for further purification.
- Solid Phase Extraction (SPE) Cleanup:

- Condition a strong cation-exchange (SCX) SPE cartridge.
- Load the sample extract onto the cartridge.
- Wash the cartridge to remove interfering substances.
- Elute the analytes of interest, including LCV and LCV-d6, with an appropriate elution solvent.

- LC-MS/MS Analysis:
 - Inject the eluted sample into an LC-MS/MS system.
 - Separate the analytes using a suitable C18 column and a gradient elution program.
 - Detect the analytes using a mass spectrometer operating in multiple reaction monitoring (MRM) mode.
 - Quantify the amount of Leucocrystal Violet in the sample by comparing its peak area to that of the **Leucocrystal Violet-d6** internal standard.



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LC-MS/MS analysis workflow for triphenylmethane dyes.

Forensic Bloodstain Enhancement

Leucocrystal Violet is a widely used reagent in forensic science for the enhancement of latent bloodstains. The reaction of LCV with the heme group in hemoglobin, catalyzed by hydrogen peroxide, results in the formation of the intensely colored Crystal Violet, making faint blood patterns visible. While LCV-d6 is not directly used in the enhancement solution itself, it is crucial for the validation and quality control of analytical methods developed to detect LCV residues at a crime scene.

Experimental Protocol: Leucocrystal Violet Working Solution for Bloodstain Enhancement

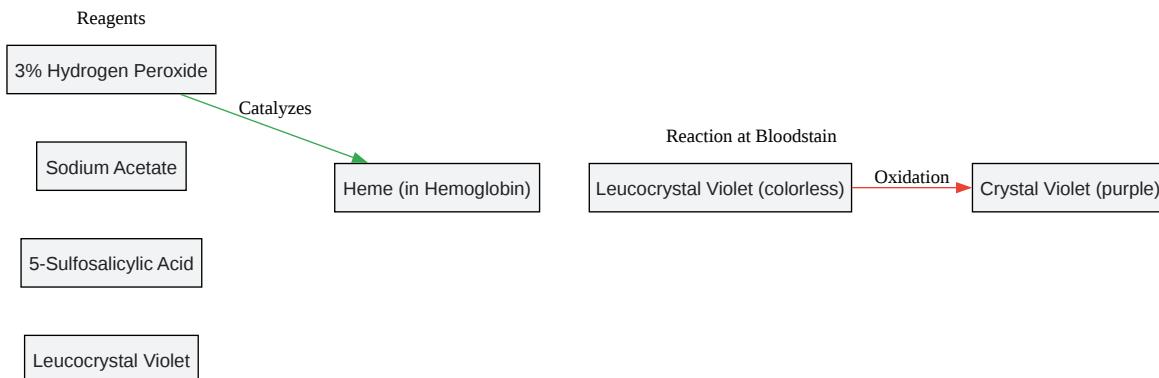
This protocol is based on formulations used by forensic laboratories.[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Reagent Preparation (Working Solution):

- In a clean glass container, dissolve 10g of 5-sulfosalicylic acid in 500 mL of 3% hydrogen peroxide.
- Add 3.7g of sodium acetate and stir until dissolved.
- Add 1g of Leucocrystal Violet and stir until the solution is colorless or very pale.
- Store the working solution in a dark, cool place. The solution has a limited shelf life.

- Application:

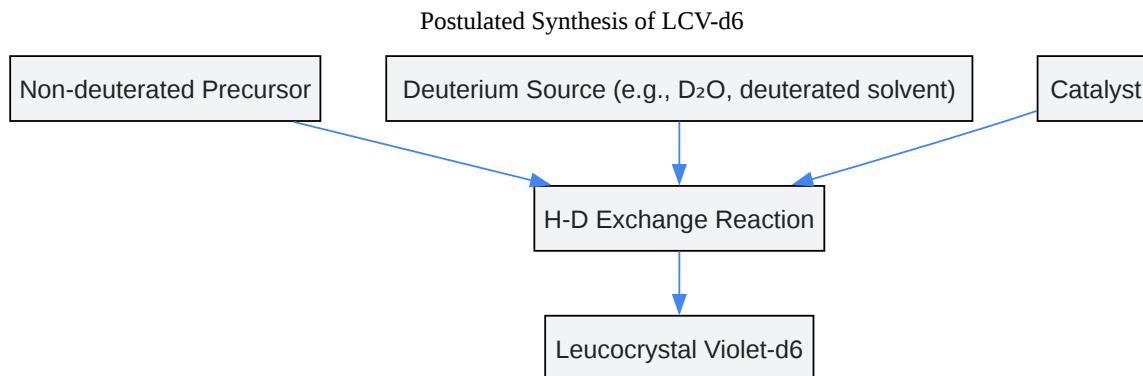
- The working solution is typically applied to the suspected area using a fine mist sprayer.
- The development of a violet color indicates the presence of blood.
- The developed stains should be photographed promptly.

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Reaction mechanism of Leucocrystal Violet in bloodstain enhancement.

Synthesis of Leucocrystal Violet-d6

The synthesis of deuterated compounds like **Leucocrystal Violet-d6** typically involves the use of deuterated starting materials. While the specific, detailed synthesis of LCV-d6 is proprietary to the manufacturers, a general synthetic approach can be inferred from the synthesis of similar deuterated aromatic compounds, often involving H-D exchange reactions. A referenced efficient synthesis of [D6]leucocrystal violet suggests a specific, optimized process exists.[\[12\]](#)



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Generalized synthetic pathway for **Leucocrystal Violet-d6**.

Safety and Handling

Leucocrystal Violet-d6 should be handled with care in a laboratory setting.

Table 4: Hazard Information

Hazard Class	Description
Skin Irritant	Causes skin irritation.
Eye Irritant	Causes serious eye irritation.
Respiratory Irritant	May cause respiratory irritation.

It is recommended to use personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

Leucocrystal Violet-d6 is an indispensable tool for analytical and forensic scientists. Its well-defined physical and chemical properties, coupled with its isotopic purity, make it an excellent internal standard for the accurate quantification of triphenylmethane dyes. Its relevance in the validation of forensic methods for bloodstain enhancement further underscores its importance. The experimental protocols and workflows provided in this guide offer a foundation for researchers to effectively utilize **Leucocrystal Violet-d6** in their respective fields.

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- To cite this document: BenchChem. [Physical and chemical properties of Leucocrystal Violet-d6]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b587258#physical-and-chemical-properties-of-leucocrystal-violet-d6>]

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